

# storage conditions for 18:1-17:1-18:1 TG-d5

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## Compound of Interest

Compound Name: 18:1-17:1-18:1 TG-d5

Cat. No.: B12362630

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## An In-depth Technical Guide to the Storage of 18:1-17:1-18:1 TG-d5

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the optimal storage conditions for the deuterated triglyceride **18:1-17:1-18:1 TG-d5** (1,3-dioleoyl-2-heptadecanoyl-glycerol-d5). Adherence to these guidelines is critical for maintaining the stability and purity of this compound, ensuring the accuracy and reproducibility of experimental results in lipidomics, metabolomics, and other research applications.

## Core Storage Recommendations

The consensus from leading suppliers is that **18:1-17:1-18:1 TG-d5** should be stored at -20°C for long-term stability.<sup>[1][2][3][4]</sup> This low temperature is essential to minimize lipid degradation from oxidation and hydrolysis.

## Quantitative Storage Parameters

A summary of the key storage conditions from various suppliers is presented in the table below for easy comparison.

Parameter	Recommendation	Source
Storage Temperature	-20°C	Avanti Polar Lipids[1], MedChemExpress[2], Sigma-Aldrich[3]
Shipping Condition	Dry Ice	Sigma-Aldrich[3]
Physical Form	Solution	MedChemExpress[2], Sigma-Aldrich[3]
Long-term Stability	Up to 2 years (in solution)	MedChemExpress[2]
Short-term Stability	3 Months	Avanti Polar Lipids (for a similar TG-d5 product)[5]

## Experimental Protocols and Handling

While specific experimental protocols will vary based on the application, the handling and preparation of **18:1-17:1-18:1 TG-d5** as an internal standard in mass spectrometry-based lipidomics is a common use case.

### General Handling Guidelines

- **Avoid Repeated Freeze-Thaw Cycles:** To prevent degradation, it is advisable to aliquot the standard into smaller, single-use volumes upon receipt.
- **Inert Atmosphere:** For maximum stability, especially if the solvent is evaporated, the compound should be stored under an inert gas like argon or nitrogen.
- **Proper Solvents:** **18:1-17:1-18:1 TG-d5** is often supplied in a solution, such as a dichloromethane:methanol mixture. When further dilutions are necessary, use high-purity solvents appropriate for the analytical method.

### Example Protocol: Preparation of Internal Standard Working Solution

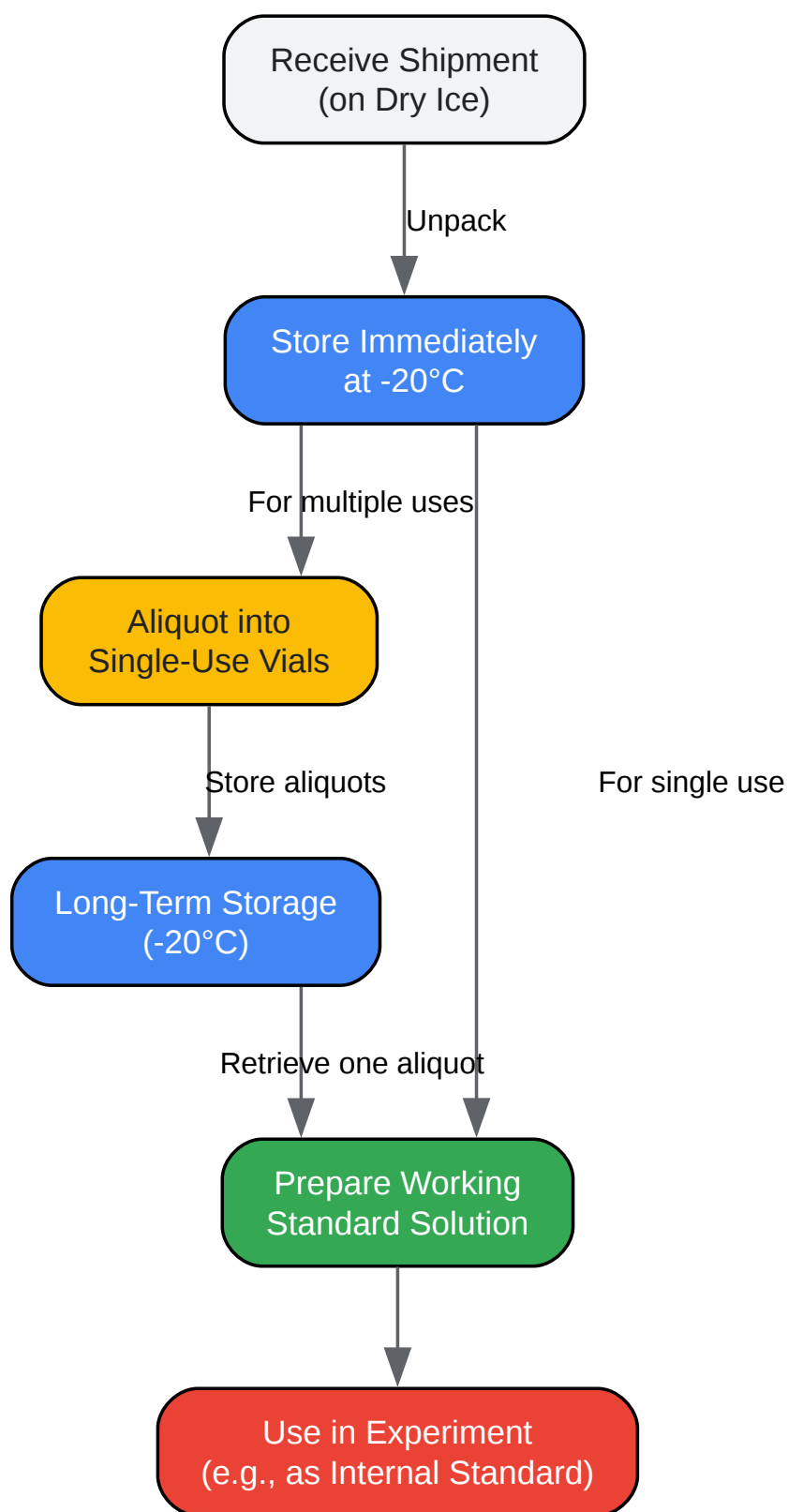
- **Equilibration:** Allow the vial of **18:1-17:1-18:1 TG-d5** to warm to room temperature before opening to prevent condensation of moisture into the solution.

- **Dilution:** Prepare a stock solution by diluting the original standard with a suitable solvent, such as a 2:1 mixture of dichloromethane to methanol.
- **Working Solution:** Further dilute the stock solution to the final desired concentration (e.g., 0.2 µg/mL) for spiking into samples before lipid extraction.<sup>[6][7]</sup>
- **Storage of Diluted Standards:** Store freshly prepared diluted standards at -20°C and use them within a short period to ensure accuracy.

## Visualized Workflows

### Logical Workflow for Handling and Storage

The following diagram illustrates the recommended workflow from receiving the compound to its use in an experiment.

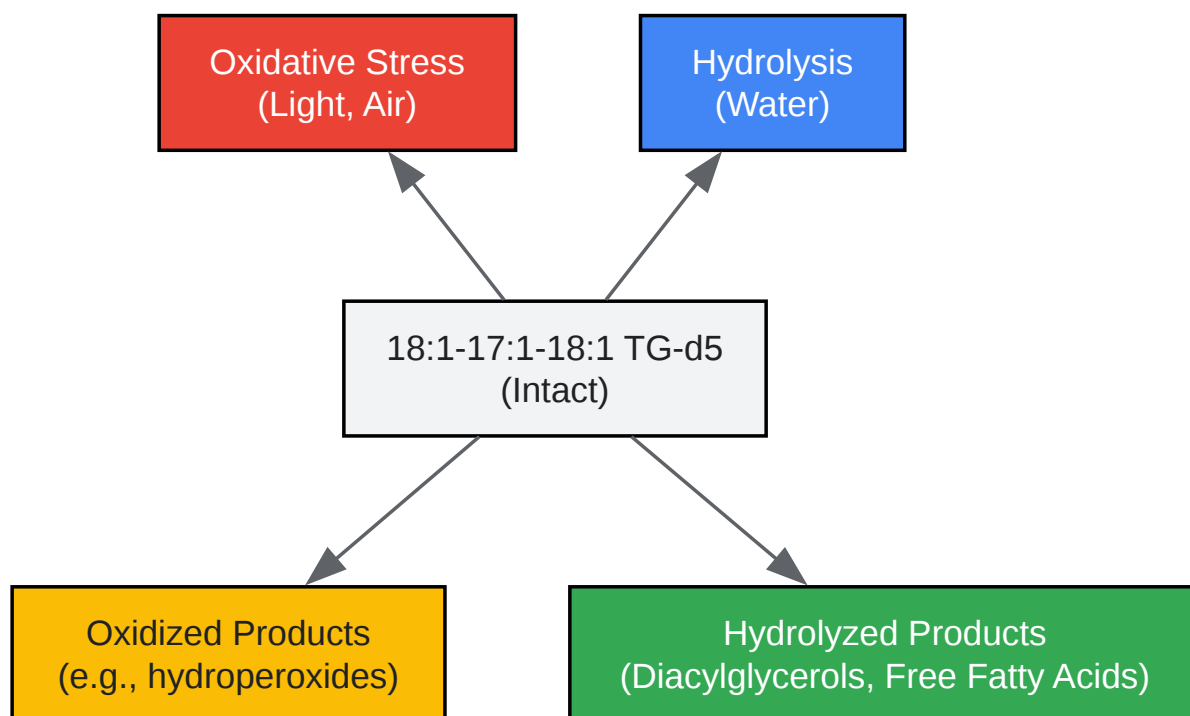


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Caption: Recommended handling and storage workflow for **18:1-17:1-18:1 TG-d5**.

## Potential Degradation Pathway

This diagram illustrates the primary degradation pathways for triglycerides that are mitigated by proper storage.



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Caption: Key degradation pathways for triglycerides.

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## References

- 1. [avantiresearch.com](http://avantiresearch.com) [[avantiresearch.com](http://avantiresearch.com)]
- 2. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]
- 3. 18:1-17:1-18:1 TG-d5, Avanti, 2342574-91-6, 860914L, Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]

- 4. [avantiresearch.com](https://avantiresearch.com) [[avantiresearch.com](https://avantiresearch.com)]
- 5. [avantiresearch.com](https://avantiresearch.com) [[avantiresearch.com](https://avantiresearch.com)]
- 6. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 7. Comparison of the Fatty Acid and Triglyceride Profiles of Big Eye Tuna (*Thunnus obesus*), Atlantic salmon (*Salmo salar*) and Bighead Carp (*Aristichthys nobilis*) Heads - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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